

Application Notes and Protocols for RH 795

Staining in Cultured Neurons

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RH 795

Cat. No.: B15553039

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

RH 795 is a lipophilic styryl dye renowned for its application as a fast-response potentiometric probe for monitoring membrane potential changes in excitable cells, particularly neurons. As a member of the class of electrochromic voltage-sensitive dyes, **RH 795** embeds within the cell membrane and exhibits a rapid change in its fluorescence spectrum in response to alterations in the transmembrane electric field. This property allows for the real-time, optical recording of neuronal activity, including action potentials and subthreshold synaptic events, from multiple sites simultaneously.[1][2] Its utility is particularly noted in long-term imaging experiments due to its relatively low phototoxicity and stable staining.[3] These application notes provide a detailed protocol for staining cultured neurons with **RH 795**, along with relevant technical data and visualizations to guide experimental design and execution.

Data Presentation

The selection of a voltage-sensitive dye is critical and depends on the specific experimental requirements. The following table summarizes key quantitative parameters of **RH 795**, primarily from comparative studies, to aid in this selection process.

Parameter	RH 795	Comparative Dye (Di-4-ANEPPS)	Notes
Signal Quality	Sufficient for measuring membrane potentials.	Higher signal quality, advantageous for small neuronal signals.[3]	The choice may depend on the expected amplitude of the neuronal signals.
Phototoxicity	Weak and slowly developing phototoxic effects.[3]	Higher phototoxicity compared to RH 795.	RH 795 is more suitable for long-term imaging experiments. [3]
Signal Bleaching	Slow bleaching of the staining.[3]	Faster bleaching compared to RH 795.	Contributes to the suitability of RH 795 for extended imaging sessions.
Signal-to-Noise Ratio (SNR) Dependence on Excitation Light	Independent of excitation light strength.[3]	Dependent on excitation light strength.	Allows for the use of lower excitation intensities with RH 795 to minimize phototoxicity without compromising SNR.[3]
Staining Characteristics	Slower staining.	Higher concentrations result in faster and brighter staining.[3]	Incubation times may need to be optimized accordingly.
Signal Decline Over Time	Signal declines about 25%/h in some in vivo preparations.[2]	No detectable signal decline over time in the same study.[2]	This may be preparation-dependent and should be monitored.

Experimental Protocols

This section provides a detailed methodology for staining cultured neurons with **RH 795**. This protocol is a general guideline and may require optimization based on the specific neuron type (e.g., primary cortical, hippocampal, iPSC-derived) and culture conditions.

Materials

- **RH 795** dye (powder form)
- Dimethyl sulfoxide (DMSO, anhydrous)
- HEPES-buffered saline (HBS) or other physiological imaging buffer (e.g., Tyrode's solution).
A typical HBS composition is: 139 mM NaCl, 2.5 mM KCl, 10 mM HEPES, 10 mM D-Glucose, 2 mM CaCl₂, 1.3 mM MgCl₂; pH adjusted to 7.3.[\[4\]](#)
- Cultured neurons on a suitable imaging substrate (e.g., glass-bottom dishes)

Equipment

- Fluorescence microscope equipped for live-cell imaging
- Appropriate filter set for **RH 795** (Excitation: ~530 nm, Emission: ~712 nm)
- Incubation chamber for maintaining temperature (37°C) and CO₂ (5%) if required for long-term imaging
- Standard cell culture equipment

Protocol

- Preparation of **RH 795** Stock Solution:
 - Prepare a stock solution of **RH 795** in DMSO at a concentration of 1-5 mM.
 - Vortex thoroughly to ensure the dye is completely dissolved.
 - Store the stock solution at -20°C, protected from light and moisture.
- Preparation of Staining Solution:
 - On the day of the experiment, thaw the **RH 795** stock solution.
 - Dilute the stock solution in pre-warmed (37°C) imaging buffer to a final working concentration. A starting concentration of 5-10 µM is recommended for cultured neurons.

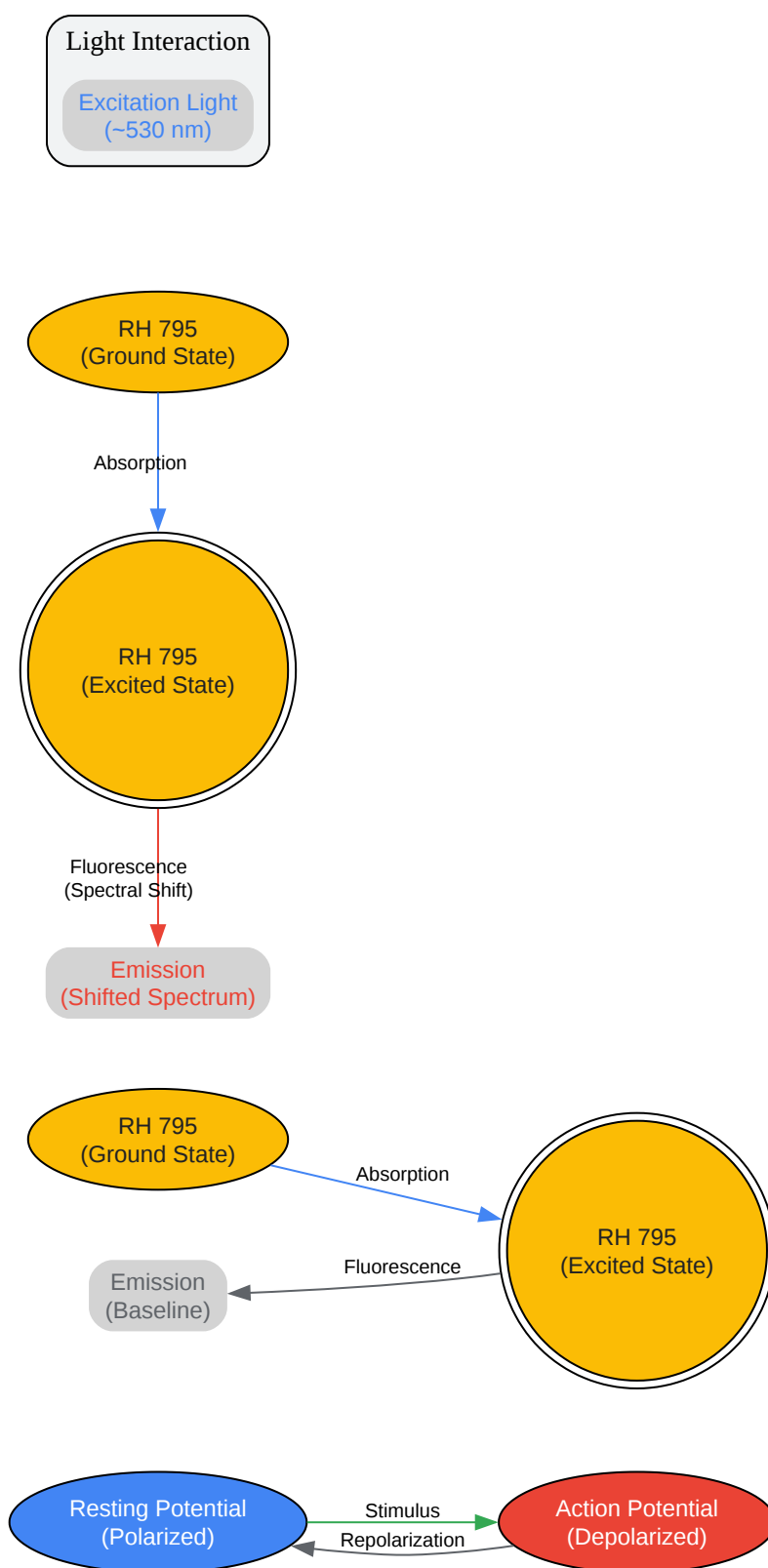
Optimization may be required, with a range of 1-20 μ M being a reasonable starting point for testing.

- Vortex the staining solution gently to ensure homogeneity.
- Staining of Cultured Neurons:
 - Aspirate the culture medium from the neuronal culture dish.
 - Gently wash the cells once with pre-warmed imaging buffer to remove any residual medium.
 - Add the staining solution to the culture dish, ensuring the cells are completely covered.
 - Incubate the cells at 37°C for 20-30 minutes. The optimal incubation time may vary depending on the cell type and density, and should be determined empirically.
- Washing:
 - After incubation, aspirate the staining solution.
 - Wash the cells 2-3 times with pre-warmed imaging buffer to remove any unbound dye. Each wash should be for 1-2 minutes. Gentle aspiration and addition of the buffer are crucial to avoid dislodging the neurons.
- Imaging:
 - After the final wash, add fresh, pre-warmed imaging buffer to the dish.
 - The cells are now ready for imaging.
 - For live-cell imaging, maintain the cells at 37°C. If the imaging setup is not equipped with a CO₂ supply, the use of a CO₂-independent medium or a HEPES-buffered saline is recommended for maintaining pH stability during imaging.^[5]
 - Use the appropriate filter set for **RH 795** and acquire images. To minimize phototoxicity, use the lowest possible excitation light intensity that provides an adequate signal-to-noise ratio.

Visualizations

Signaling Pathway and Mechanism of Action

The functionality of **RH 795** as a voltage-sensitive dye is based on the principle of electrochromism, a phenomenon where a molecule's absorption or emission spectrum shifts in response to a change in the electric field.^{[1][6]} The dye molecule, possessing a chromophore with an asymmetrical charge distribution, aligns itself within the neuronal membrane. Changes in the membrane potential alter the electric field across the membrane, which in turn perturbs the electronic ground and excited states of the dye's chromophore. This results in a rapid shift in its fluorescence spectrum, which can be detected as a change in fluorescence intensity at a given wavelength.

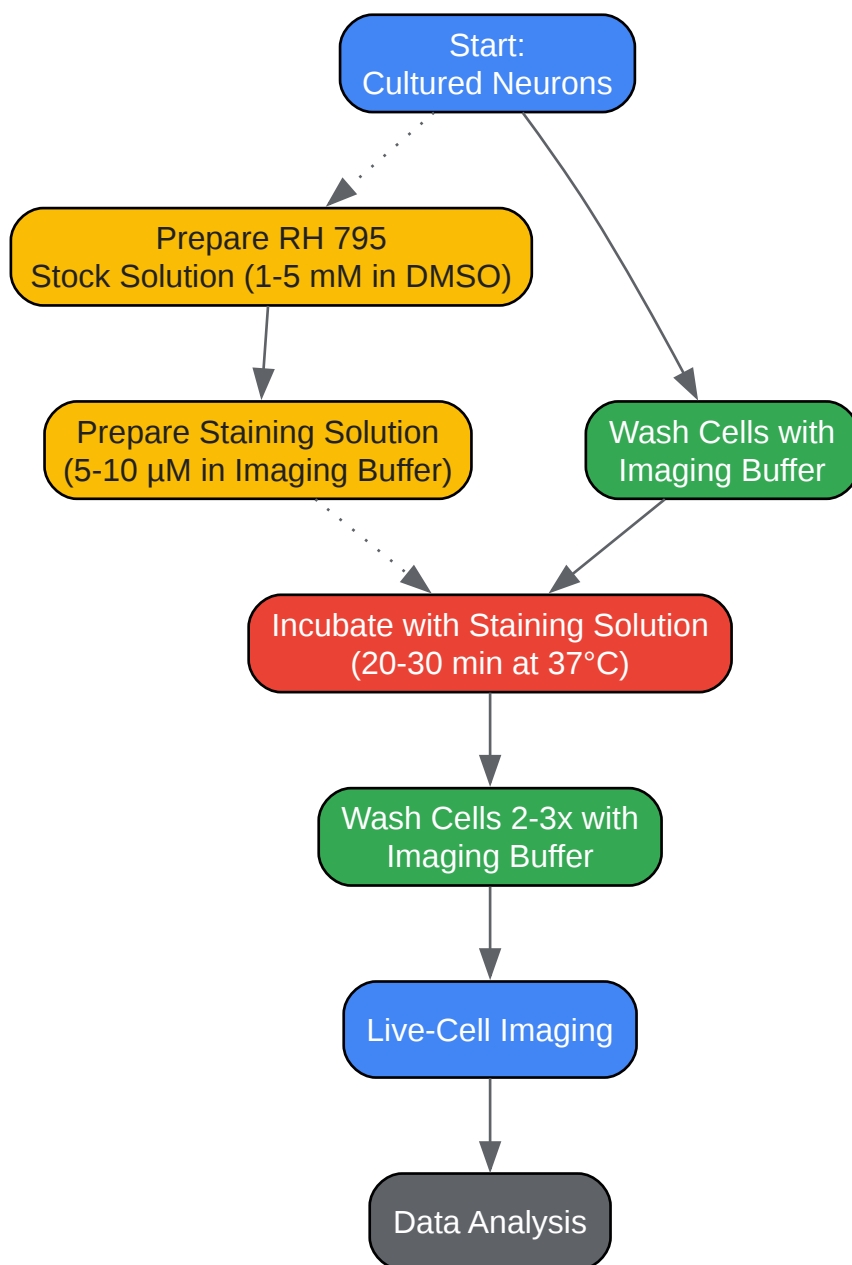


[Click to download full resolution via product page](#)

Caption: Mechanism of **RH 795** action based on electrochromism.

Experimental Workflow

The following diagram outlines the key steps in the experimental workflow for staining cultured neurons with **RH 795** and subsequent imaging.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **RH 795** staining of cultured neurons.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Voltage-sensitive dye - Wikipedia \[en.wikipedia.org\]](#)
- [3. Comparison of two voltage-sensitive dyes and their suitability for long-term imaging of neuronal activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Correlative Live-Cell and Super-Resolution Imaging to Link Presynaptic Molecular Organisation With Function - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Small molecule fluorescent voltage indicators for studying membrane potential - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for RH 795 Staining in Cultured Neurons]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553039/docs#application-notes-and-protocols-for-rh-795-staining-in-cultured-neurons\]](https://www.benchchem.com/product/b15553039/docs#application-notes-and-protocols-for-rh-795-staining-in-cultured-neurons)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)